

Physical properties of Ethyl 2-ethoxy-2-iminoacetate (density, refractive index)

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Compound of Interest

Compound Name: Ethyl 2-ethoxy-2-iminoacetate

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A Technical Guide to the Physical Properties of Ethyl 2-ethoxy-2-iminoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Ethyl 2-ethoxy-2-iminoacetate** (CAS No. 816-27-3), a versatile reagent in organic synthesis. The focus of this document is on its density and refractive index, critical parameters for quality control, reaction monitoring, and process scale-up in research and development settings.

Core Physical Properties

Ethyl 2-ethoxy-2-iminoacetate is a liquid at room temperature.^[1] Its fundamental physical characteristics are summarized below, providing a baseline for its handling and application in experimental work.

Data Summary

The density and refractive index of **Ethyl 2-ethoxy-2-iminoacetate** have been reported by various suppliers. While there are slight variations in the reported values, they provide a consistent range for these properties.

Physical Property	Value	Conditions
Density	1.042 g/mL	at 25 °C[1][2]
1.08 g/mL	Not Specified[3]	
1.081 g/cm ³	Not Specified[4]	
Refractive Index (n/D)	1.426	at 20 °C[1][2]
1.440	Not Specified[4]	

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail the standard methodologies for measuring the density and refractive index of liquid organic compounds like **Ethyl 2-ethoxy-2-iminoacetate**.

Density Measurement via Pycnometry

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.[4]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)[4]
- Analytical balance
- Thermostatic bath
- Distilled water (or other reference liquid with a precisely known density)
- The liquid sample (**Ethyl 2-ethoxy-2-iminoacetate**)

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable solvent, followed by distilled water. Dry the pycnometer completely.

- **Mass of Empty Pycnometer:** Accurately weigh the dry, empty pycnometer with its stopper on an analytical balance. Record this mass (m_0).
- **Calibration with a Reference Liquid:** Fill the pycnometer with a reference liquid of known density (e.g., distilled water) at a specific temperature. Ensure no air bubbles are trapped. Insert the stopper, allowing excess liquid to emerge from the capillary.
- **Thermostatic Equilibration:** Place the filled pycnometer in a thermostatic bath set to the desired temperature (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- **Mass of Pycnometer with Reference Liquid:** Carefully dry the outside of the pycnometer and weigh it. Record this mass (m_1).
- **Cleaning and Drying:** Empty and clean the pycnometer as in step 1.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with the sample liquid (**Ethyl 2-ethoxy-2-iminoacetate**).
- **Thermostatic Equilibration and Weighing:** Repeat steps 4 and 5 for the sample liquid. Record the mass (m_2).

Calculation: The density of the sample liquid (ρ_s) can be calculated using the following formula:

$$\rho_s = [(m_2 - m_0) / (m_1 - m_0)] * \rho_r$$

Where:

- ρ_s is the density of the sample liquid.
- m_0 is the mass of the empty pycnometer.
- m_1 is the mass of the pycnometer filled with the reference liquid.
- m_2 is the mass of the pycnometer filled with the sample liquid.
- ρ_r is the known density of the reference liquid at the experimental temperature.

Refractive Index Measurement via Abbe Refractometer

The Abbe refractometer is a common laboratory instrument for the rapid and accurate measurement of the refractive index of liquids.^[1]

Apparatus:

- Abbe refractometer
- Constant temperature water bath (circulator)
- Light source (typically a sodium lamp or a white light source with a compensator)
- Dropper or pipette
- The liquid sample (**Ethyl 2-ethoxy-2-iminoacetate**)
- Calibration standard (e.g., distilled water)

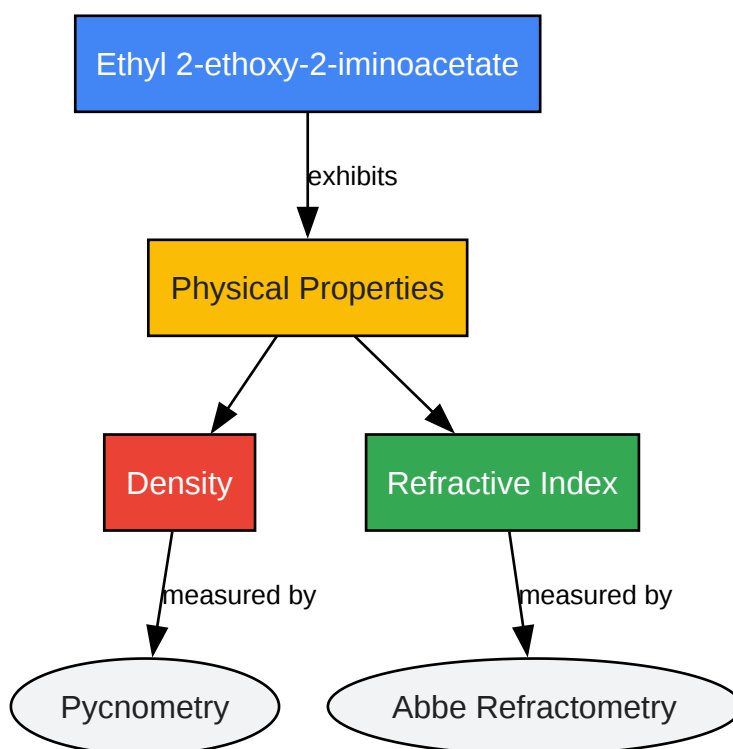
Procedure:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index at a specific temperature (e.g., distilled water at 20 °C).
- **Temperature Control:** Connect the refractometer prisms to a constant temperature water bath set to the desired temperature (e.g., 20 °C) and allow the instrument to equilibrate.
- **Sample Application:** Open the prism assembly of the refractometer. Using a clean dropper, place a few drops of the liquid sample onto the surface of the lower prism.
- **Prism Closure:** Gently close the prism assembly, ensuring the liquid spreads evenly between the two prisms without forming air bubbles.
- **Field of View Adjustment:** Look through the eyepiece and adjust the light source and mirror to obtain optimal illumination.
- **Boundary Line Focusing:** Turn the coarse adjustment knob until the boundary line between the light and dark fields becomes visible.

- **Achromatization:** If using a white light source, adjust the chromatic dispersion compensator to eliminate any color fringes and obtain a sharp, black-and-white boundary line.
- **Measurement:** Adjust the fine adjustment knob to bring the boundary line exactly to the center of the crosshairs in the eyepiece.
- **Reading the Value:** Read the refractive index value from the instrument's scale.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound and its experimentally determined physical properties.



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Caption: Relationship between the compound and its measured properties.

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